

3-Ethyl-2,2,4-trimethylhexane structural formula and isomers

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Compound of Interest

Compound Name: **3-Ethyl-2,2,4-trimethylhexane**

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An In-depth Technical Guide on **3-Ethyl-2,2,4-trimethylhexane**

Introduction

3-Ethyl-2,2,4-trimethylhexane is a saturated acyclic hydrocarbon belonging to the alkane series. Its molecular formula is C₁₁H₂₄, making it a structural isomer of undecane.^{[1][2]} Alkanes are characterized by their single carbon-carbon bonds, rendering them relatively unreactive and nonpolar.^[3] While not typically involved in biological signaling pathways, the physicochemical properties of highly branched alkanes like **3-Ethyl-2,2,4-trimethylhexane** are of significant interest in fields ranging from materials science to analytical chemistry, where they may be used as solvents, reference compounds, or components in complex hydrocarbon mixtures.^{[3][4]} This guide provides a detailed overview of its structure, isomers, physicochemical properties, and relevant experimental protocols for its characterization.

Molecular Structure and Isomerism

The systematic IUPAC name, **3-Ethyl-2,2,4-trimethylhexane**, precisely defines its molecular architecture. The structure consists of a six-carbon main chain (hexane) with an ethyl group (-CH₂CH₃) attached to the third carbon, two methyl groups (-CH₃) on the second carbon, and one methyl group on the fourth carbon.

Structural Formula

The arrangement of atoms and bonds in **3-Ethyl-2,2,4-trimethylhexane** is visualized below.

Caption: 2D structural representation of **3-Ethyl-2,2,4-trimethylhexane**.

Isomers of Undecane (C11H24)

3-Ethyl-2,2,4-trimethylhexane is one of the 159 structural isomers of undecane (C11H24).^[4] ^[5]^[6] Structural isomers share the same molecular formula but differ in the connectivity of their atoms. This variation in structure leads to different physical and chemical properties.^[4] Generally, increased branching disrupts intermolecular van der Waals forces, which tends to lower the boiling point compared to the linear isomer, n-undecane.^[4]

Physicochemical Properties

The properties of **3-Ethyl-2,2,4-trimethylhexane** are compared with those of its linear isomer, n-undecane, and other branched isomers in the table below. Limited experimental data is available for many highly branched isomers.

Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
3-Ethyl-2,2,4-trimethylhexane	61868-74-4	C11H24	156.31	Not Available	Not Available	Not Available
n-Undecane	1120-21-4	C11H24	156.31	196	-26	0.740
2-Methyldecane	6975-98-0	C11H24	156.31	189.3	Not Available	0.737
3-Methyldecane	13151-34-3	C11H24	156.31	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	C11H24	156.31	188.7	Not Available	0.741

(Data sourced from [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#))

Experimental Protocols

As simple alkanes are generally considered biologically inert, their primary relevance in drug development is as potential excipients or solvents.[\[4\]](#) The most common experimental procedures involving these compounds are for identification, purification, and purity assessment.

Purity Assessment via Gas Chromatography (GC)

Gas chromatography is a standard technique for assessing the purity of volatile organic compounds like undecane and its isomers.[\[3\]](#)

Objective: To separate and quantify the target compound and any impurities, such as other isomers or related hydrocarbons.

Methodology:

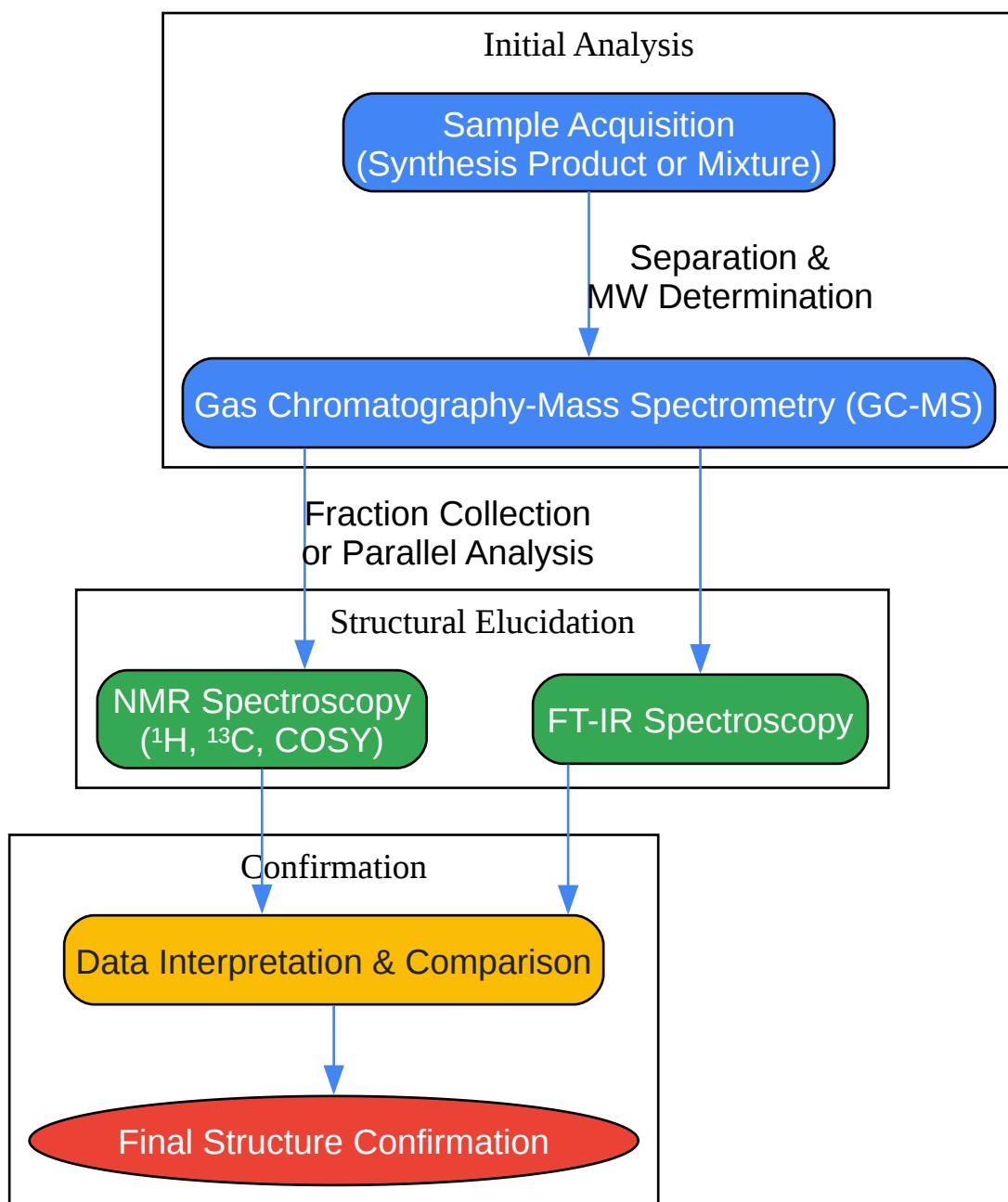
- **Sample Preparation:** A dilute solution of the sample is prepared in a high-purity volatile solvent (e.g., hexane or pentane). An internal standard may be added for precise quantification.
- **Instrument:** A gas chromatograph equipped with a Flame Ionization Detector (FID) is typically used.
- **GC Parameters:**
 - **Column:** A nonpolar capillary column (e.g., DB-1, HP-5ms) of sufficient length (e.g., 30 m) is chosen to resolve closely boiling isomers.
 - **Carrier Gas:** Helium or Hydrogen at a constant flow rate.
 - **Injector Temperature:** Set high enough to ensure rapid vaporization of the sample (e.g., 250 °C).
 - **Oven Temperature Program:** A temperature gradient is employed, starting at a low temperature (e.g., 40 °C) and ramping up to a higher temperature (e.g., 200 °C) to elute all

components.

- Detector Temperature: Set higher than the final oven temperature to prevent condensation (e.g., 280 °C).
- Data Analysis: The retention time of the major peak is compared to a known standard of **3-Ethyl-2,2,4-trimethylhexane** for identification. The area of each peak is integrated, and the purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Logical Workflow for Isomer Characterization

The definitive identification and characterization of a specific alkane isomer from a complex mixture or a synthesis reaction requires a systematic workflow combining multiple analytical techniques.



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Caption: A logical workflow for the characterization of an unknown alkane isomer.

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